

Commercial Availability and Sourcing of Enantiopure (R)-2-Methylpiperidine: A Technical Guide

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Compound of Interest

Compound Name: (R)-2-Methylpiperidine

Cat. No.: B156881

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, procurement, and quality control of enantiopure **(R)-2-Methylpiperidine**. This chiral building block is a crucial intermediate in the synthesis of various pharmaceutical agents and fine chemicals. This document outlines key suppliers, typical product specifications, and detailed experimental protocols for synthesis and enantiomeric purity analysis.

Commercial Suppliers and Product Specifications

Enantiopure **(R)-2-Methylpiperidine** is available from a range of chemical suppliers, catering to both research and development as well as bulk manufacturing needs. The following table summarizes prominent suppliers and their typical product offerings. Pricing is subject to change and should be confirmed directly with the supplier.

| Supplier | Product Name | CAS Number | Purity/Assay | Available Quantities |
|--|--------------------------|---------------------|--|---|
| Sigma-Aldrich (Merck) | (R)-2-Methylpiperidine | 1722-95-8 | ≥95% [1] [2] [3] | Grams to Kilograms |
| Thermo Scientific Chemicals (Alfa Aesar) | 2-Methylpiperidine, 98+% | 109-05-7 (racemate) | Not specified for enantiopure | Milliliters to Liters [4] |
| Chem-Impex | 2-Methylpiperidine | 109-05-7 (racemate) | ≥99% (GC) [5] | Inquire for details |
| A B Enterprises | 2-METHYLPIPERIDINE | 1722-95-8 | 95% [6] | Kilograms [6] |
| Various Suppliers on ChemicalBook | 2-Methylpiperidine | 109-05-7 (racemate) | 99% to 99%+ HPLC [7] | Kilograms [7] |

It is crucial for researchers to obtain and review the Certificate of Analysis (CoA) for each batch to confirm the purity, enantiomeric excess (e.e.), and presence of any impurities.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Synthesis of Enantiopure (R)-2-Methylpiperidine via Asymmetric Hydrogenation

A common method for producing enantiopure 2-alkyl piperidines is through the asymmetric hydrogenation of the corresponding pyridinium salts.[\[8\]](#) This method offers high enantioselectivity.

Materials:

- N-benzyl-2-methylpyridinium bromide
- Iridium catalyst (e.g., $[\text{Ir}(\text{cod})\text{Cl}]_2$)

- Chiral ligand (e.g., MeO-BoQPhos)
- Hydrogen source (H₂ gas)
- Solvent (e.g., Tetrahydrofuran - THF)
- Reagents for debenzylation (e.g., α-chloroethyl chloroformate)

Procedure:

- In a glovebox, a pressure reactor is charged with N-benzyl-2-methylpyridinium bromide, the iridium catalyst, and the chiral ligand in THF.
- The reactor is sealed, removed from the glovebox, and purged with hydrogen gas.
- The reaction mixture is stirred under hydrogen pressure at a specified temperature and pressure until the reaction is complete (monitored by TLC or GC).
- The solvent is removed under reduced pressure.
- The resulting N-benzyl-(R)-2-methylpiperidine is then debenzylated. A common method involves treatment with α-chloroethyl chloroformate followed by methanolysis.[8]
- The crude (R)-2-Methylpiperidine hydrochloride salt can be purified by recrystallization to enhance enantiomeric purity.[8]
- The free base is obtained by treating the hydrochloride salt with a base (e.g., NaOH) and extracting with an organic solvent.

Determination of Enantiomeric Excess by Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is a standard and reliable technique for determining the enantiomeric purity of chiral compounds like (R)-2-Methylpiperidine.[9]

Instrumentation and Columns:

- HPLC system with a UV detector

- Chiral stationary phase (CSP) column (e.g., polysaccharide-based columns like Chiralcel OD-H or Chiraldex AD)[10]

Mobile Phase:

- A typical mobile phase for normal-phase chiral HPLC is a mixture of n-hexane and an alcohol like isopropanol or ethanol.[10]
- For basic compounds like 2-methylpiperidine, the addition of a small amount of an amine modifier (e.g., diethylamine) to the mobile phase is often necessary to improve peak shape and resolution.

Sample Preparation:

- Prepare a standard solution of racemic 2-methylpiperidine in the mobile phase to determine the retention times of both the (R) and (S) enantiomers.
- Prepare a solution of the **(R)-2-Methylpiperidine** sample to be analyzed in the mobile phase.

HPLC Method:

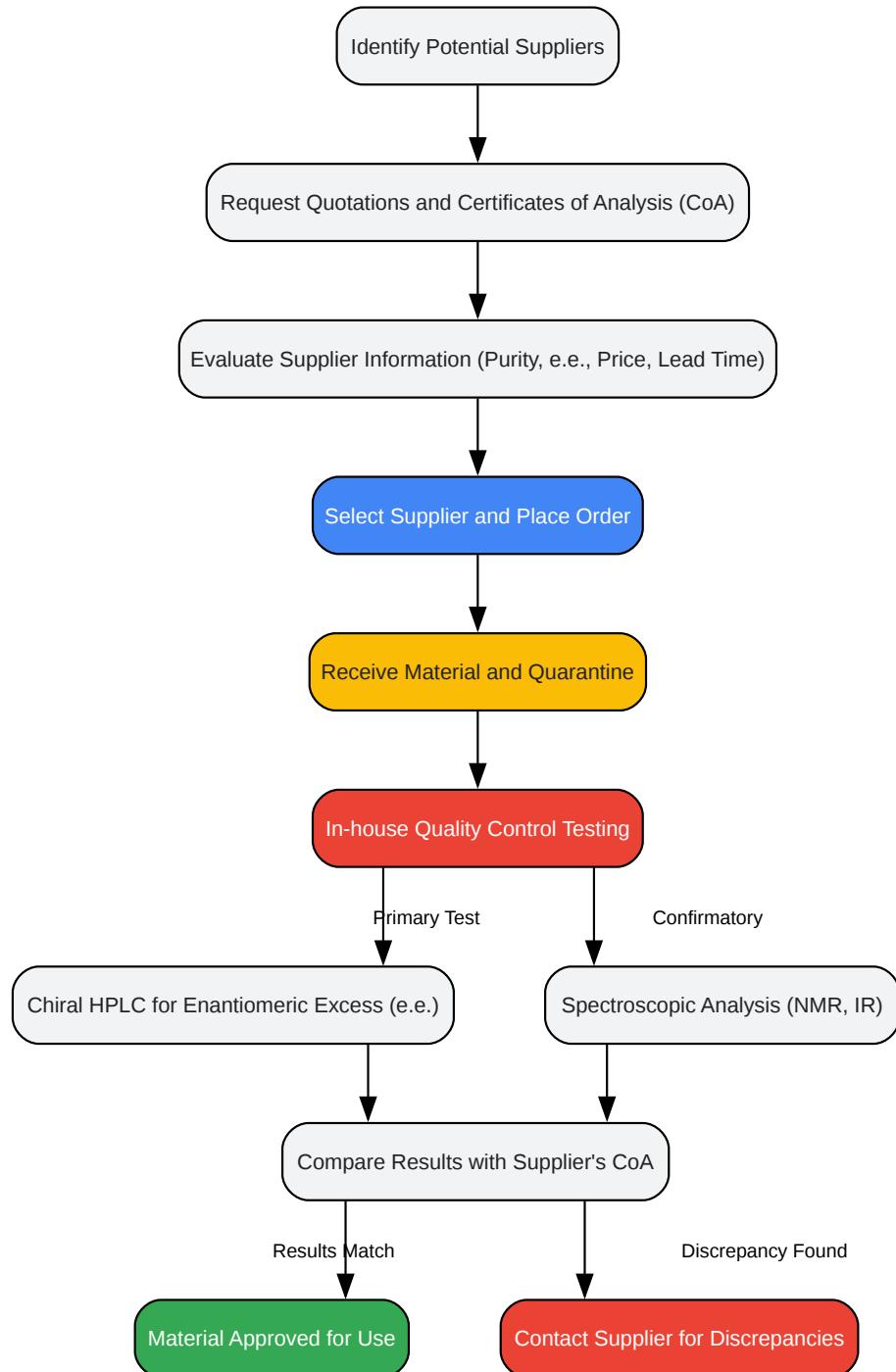
- Equilibrate the chiral column with the mobile phase until a stable baseline is achieved.
- Inject the racemic standard to confirm the separation of the two enantiomers.
- Inject the sample solution.
- Monitor the elution of the enantiomers using the UV detector.
- Integrate the peak areas of the (R) and (S) enantiomers.

Calculation of Enantiomeric Excess (e.e.): The enantiomeric excess is calculated using the following formula: $e.e. (\%) = [(Area of major enantiomer - Area of minor enantiomer) / (Area of major enantiomer + Area of minor enantiomer)] \times 100$

Logical Workflow for Sourcing and Quality Control

The following diagram illustrates a logical workflow for researchers and drug development professionals to source and verify the quality of enantiopure **(R)-2-Methylpiperidine**.

Figure 1: Sourcing and QC Workflow for (R)-2-Methylpiperidine



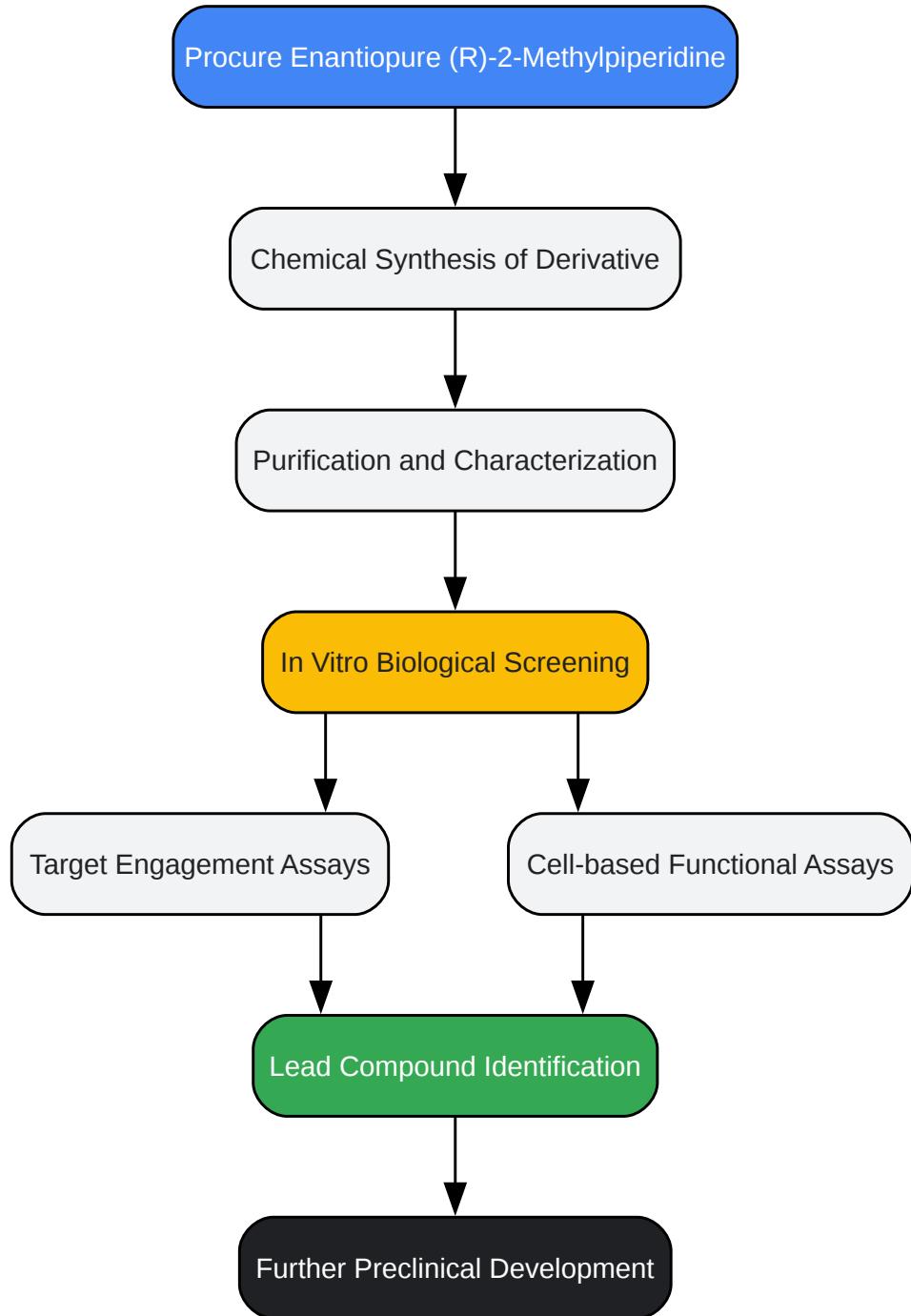
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Caption: Sourcing and QC Workflow for **(R)-2-Methylpiperidine**

Signaling Pathways and Experimental Workflows

While **(R)-2-Methylpiperidine** is a building block and not directly involved in signaling pathways, its derivatives are often designed to interact with specific biological targets. The experimental workflow for synthesizing a derivative and assessing its biological activity is outlined below.

Figure 2: General Drug Development Workflow with (R)-2-Methylpiperidine



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Caption: General Drug Development Workflow

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